

# Dodecanenitrile: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Dodecanenitrile

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This in-depth guide provides critical safety and handling information for **dodecanenitrile** (CAS No. 2437-25-4), a versatile intermediate in organic synthesis. Adherence to these protocols is essential to ensure a safe laboratory environment and minimize risk to personnel and the environment.

## Chemical and Physical Properties

**Dodecanenitrile**, also known as laurionitrile or undecyl cyanide, is a colorless to pale yellow liquid.<sup>[1][2][3]</sup> Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Reference
Molecular Formula	C12H23N	[4][5]
Molecular Weight	181.32 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor	Mild, characteristic, faint, oily, or sweet	[1][2]
Boiling Point	198 °C at 100 mmHg	[6]
Melting Point	4 °C	[7]
Flash Point	113 °C (closed cup)	[6][8]
Density	0.827 g/mL at 25 °C	[6][8]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[1][3][9]
Refractive Index	n <sub>20/D</sub> 1.436	[6][8]



## Hazard Identification and GHS Classification

**Dodecanenitrile** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[5]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[5]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][4]
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life.[1][4]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects.[1][4]

Signal Word: Warning[5][6]

Hazard Pictograms:

-  alt text
-  alt text

## Experimental Protocols for Toxicological Assessment

The following sections detail the methodologies for key toxicological studies, based on internationally recognized guidelines.

### Acute Oral Toxicity

An acute oral toxicity study for **dodecanenitrile** would typically follow OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD Guideline 425 (Acute Oral Toxicity: Up-and-Down Procedure).[10]

Objective: To determine the acute oral toxicity of a substance.[10]

#### Methodology:

- Test Animals: Typically, rats are used.[\[10\]](#)
- Dosage: A single dose of the substance is administered orally via gavage.[\[11\]](#) The dose levels are chosen to produce a range of toxic effects and mortality rates.[\[11\]](#) A limit test at a dose of at least 2000 mg/kg body weight may be performed initially.[\[11\]](#)
- Observation Period: Animals are observed for at least 14 days.[\[11\]](#)
- Parameters Monitored: Observations include mortality, clinical signs of toxicity, body weight changes, and gross pathological findings at necropsy.[\[6\]](#)[\[10\]](#)
- Endpoint: The primary endpoint is the LD50 (median lethal dose), which is the statistically derived dose expected to cause death in 50% of the test animals.[\[11\]](#)

## Acute Dermal Toxicity

The assessment of acute dermal toxicity generally adheres to OECD Guideline 402 (Acute Dermal Toxicity).[\[12\]](#)

Objective: To assess the potential short-term hazards of a substance upon dermal exposure.[\[12\]](#)

#### Methodology:

- Test Animals: Adult rats are commonly used.[\[13\]](#)
- Preparation: The day before the test, fur is removed from the dorsal area of the animal.[\[13\]](#)
- Application: The test substance is applied uniformly over a shaved area of at least 10% of the total body surface.[\[12\]](#)[\[13\]](#) The area is then covered with a porous gauze dressing for a 24-hour exposure period.[\[12\]](#)[\[13\]](#)
- Observation Period: Animals are observed for at least 14 days.[\[12\]](#)
- Parameters Monitored: Daily observations for signs of toxicity and mortality are recorded. Body weights are measured at least weekly. A gross necropsy is performed at the end of the

study.[12]

- Endpoint: The LD50 value is calculated to determine the dermal toxicity.[12]

## Skin Irritation

Skin irritation potential is evaluated following OECD Guideline 404 (Acute Dermal Irritation/Corrosion).[1][14]

Objective: To determine the potential of a substance to cause skin irritation, including the reversibility of the effects.[14]

Methodology:

- Test Animals: The albino rabbit is the preferred species.[1]
- Application: A single dose of 0.5 mL (for liquids) is applied to a small area of skin (approximately 6 cm<sup>2</sup>).[1] The exposure period is 4 hours.[1]
- Observation Period: The skin is examined for signs of erythema and edema for up to 14 days.[1]
- Evaluation: The severity of skin lesions and their reversibility are evaluated. If the responses persist to the end of the 14-day observation period, the substance is considered an irritant.[1][2]

## Aquatic Toxicity

The acute toxicity to fish is a key indicator of environmental hazard and is typically assessed using OECD Guideline 203 (Fish, Acute Toxicity Test).[3][9]

Objective: To determine the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.[3]

Methodology:

- Test Organism: One or more fish species can be used.[3]

- Exposure: Fish are exposed to the test substance in a geometric series of at least five concentrations for a period of 96 hours.[\[3\]](#)[\[9\]](#)
- Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.[\[3\]](#)[\[9\]](#)
- Endpoint: The LC50 (median lethal concentration) at 96 hours is determined.[\[9\]](#)

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

### Handling:

- Avoid contact with skin and eyes.[\[5\]](#)
- Avoid inhalation of vapor or mist.[\[2\]](#)[\[15\]](#)
- Use only in a well-ventilated area with appropriate exhaust ventilation.[\[2\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[15\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)[\[16\]](#)

### Storage:

- Store in a tightly closed container.[\[1\]](#)[\[2\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)[\[13\]](#)[\[15\]](#)
- Store away from heat, light, and incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[\[1\]](#)[\[13\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **dodecanenitrile**:

- Eye/Face Protection: Safety glasses with side-shields or a face shield are required. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[5\]](#)

- Skin Protection:
  - Gloves: Handle with gloves. Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[5]
  - Protective Clothing: Wear a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[5]
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[5]

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5][17]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[5]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

## Fire-Fighting Measures

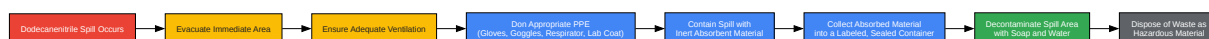
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][5]
- Specific Hazards: When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NO<sub>x</sub>) and cyanide (CN<sup>-</sup>).[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus for firefighting if necessary.[2][5]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Containment and Cleaning Up: Absorb with inert material (e.g., sand, earth) and dispose of as hazardous waste.[2][13] Keep in suitable, closed containers for disposal.[5]

## Logical Workflows

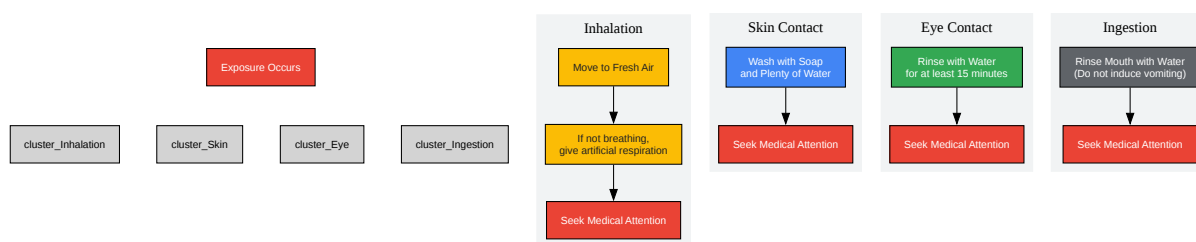
### Dodecanenitrile Spill Response Workflow



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Caption: Workflow for handling a **dodecanenitrile** spill.

### Dodecanenitrile First Aid Response Sequence





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Caption: First aid procedures for **dodecanenitrile** exposure.

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